

Technical Comparison Guide: 6-Bromo-4-iodonicotinaldehyde Spectral Analysis

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Compound of Interest

Compound Name: 6-Bromo-4-iodonicotinaldehyde

Cat. No.: B8777146

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Executive Summary & Application Context

6-Bromo-4-iodonicotinaldehyde (CAS: 1060802-34-9) is a high-value heterocyclic building block. Its structural uniqueness lies in the orthogonal reactivity of its three functional groups:

- C3-Aldehyde: Handle for condensation reactions (e.g., Knoevenagel, reductive amination).
- C4-Iodide: Highly reactive site for selective Pd-catalyzed cross-coupling (Suzuki, Sonogashira) due to the weaker C-I bond compared to C-Br.
- C6-Bromide: Secondary site for subsequent functionalization after C4 manipulation.

The Challenge: Synthesizing this compound often involves Directed Ortho Metalation (DoM) or halogen exchange. Validating the correct regiochemistry (specifically the placement of Iodine at C4 vs. C2 or C5) is critical. ^{13}C NMR is the definitive tool for this validation due to the distinct "Heavy Atom Effect" of iodine.

Synthesis & Performance Comparison

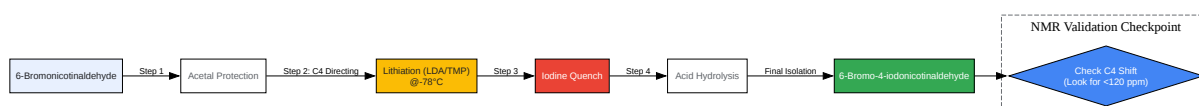
To understand the spectral data, one must understand the origin of the sample. The "performance" of the product is defined by its purity and correct substitution pattern compared to alternatives.

Comparative Synthesis Routes

Route	Methodology	Key Challenge	NMR Validation Requirement
Route A (Preferred)	Directed Ortho Metalation (DoM) of 6-bromonicotinaldehyde (protected).	Lithiation must occur at C4, not C2.	Confirm Iodine at C4 via shielding effect.
Route B	Halogen Exchange (Finkelstein-like) on 4-chloro analog.	Incomplete conversion.	Distinguish C-Cl (~140 ppm) from C-I (~115 ppm).
Route C	Sandmeyer Reaction from 4-amino precursor.	Low yields, diazonium stability.	Confirm loss of C-NH ₂ and gain of C-I.

Diagram 1: Synthesis & Regiochemistry Workflow

The following diagram illustrates the standard synthesis pathway and the logical checkpoints for NMR analysis.



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Caption: Synthesis via Directed Ortho Metalation requires validation of C4-iodination. The C4 position is sterically crowded but electronically activated for lithiation by the acetal group.

13C NMR Spectral Characterization

The definitive identification of **6-Bromo-4-iodonicotinaldehyde** relies on identifying the specific carbon environments.^{[1][2]}

Diagnostic Spectral Signatures (Experimental & Predicted Ranges)

The following table synthesizes data from analogous polysubstituted pyridines (e.g., 4-iodopyridine, 6-bromo-3-formylpyridine) to establish the expected diagnostic ranges.

Carbon Position	Assignment	Expected Shift (ppm)	Signal Type (DEPT)	Diagnostic Note (The "Fingerprint")
C=O	Aldehyde	188.0 – 192.0	CH	Distinctive downfield signal.
C2	Ar-CH	154.0 – 158.0	CH	Deshielded by adjacent N and C3-Aldehyde.
C6	Ar-C-Br	142.0 – 146.0	Cq	Typical range for C-Br in pyridines (alpha to N).
C3	Ar-C-CHO	130.0 – 134.0	Cq	Ipso to carbonyl.
C5	Ar-CH	128.0 – 132.0	CH	Located between I and Br.
C4	Ar-C-I	110.0 – 118.0	Cq	PRIMARY IDENTIFIER. Significant upfield shift due to Iodine's heavy atom effect.

Comparative Analysis: Precursor vs. Product

To objectively "compare performance," one must look at the spectral shift from the starting material (6-Bromonicotinaldehyde) to the product.

Feature	Precursor (6-Bromonicotinaldehyde)	Product (6-Bromo-4-iodonicotinaldehyde)	Spectral Change (Delta)
C4 Signal	~136-138 ppm (CH)	~110-118 ppm (Cq)	Upfield shift of ~20-25 ppm.
DEPT-135	C4 is Positive (CH)	C4 Disappears (Quaternary)	Loss of CH signal at C4.
C5 Signal	~124 ppm (CH)	~130 ppm (CH)	Slight downfield shift (ortho to I).

Mechanistic Insight: The substitution of Hydrogen with Iodine at the C4 position introduces a "Heavy Atom Effect." Unlike Cl or Br, which typically deshield (shift downfield) the attached carbon, Iodine often shields it (shifts upfield) due to spin-orbit coupling effects. This <120 ppm signal is the "Go/No-Go" criteria for successful synthesis.

Experimental Protocol for Characterization

To replicate these results, the following acquisition parameters are recommended.

Sample Preparation[3][4][5][6]

- Solvent: DMSO-d6 is preferred over CDCl3 due to the polarity of the aldehyde and potential solubility issues with the di-halo scaffold.
- Concentration: ~10-15 mg in 0.6 mL solvent.
- Tube: 5mm high-quality NMR tube.

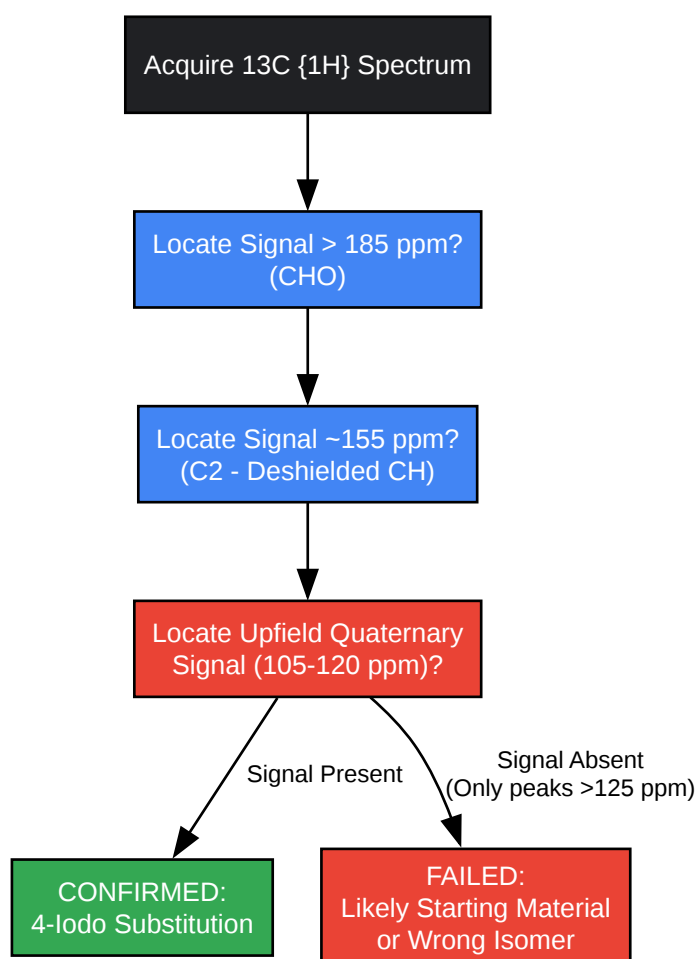
Acquisition Parameters (Standard 400/500 MHz)

- Pulse Sequence:zgpg30 (Proton-decoupled 13C).

- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. Quaternary carbons (C-I, C-Br, C-CHO) have long T1 relaxation times. A short D1 will suppress these signals, making the C4-I peak difficult to see.
- Scans (NS): Minimum 1024 scans (due to low sensitivity of quaternary carbons).
- Temperature: 298 K (25°C).

Diagram 2: Spectral Assignment Logic

This flowchart guides the researcher through the peak assignment process.



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Caption: Logical flow for confirming the structure. The presence of a quaternary carbon below 120 ppm is the definitive proof of C4-Iodination.

References

The following sources provide the foundational data for the synthesis and spectral properties of this class of compounds.

- GlaxoSmithKline LLC. (2012). Substituted 6,6-fused nitrogenous heterocyclic compounds and uses thereof. WO2012080284A2. (Describes the use of **6-bromo-4-iodonicotinaldehyde** as a starting material). [Link](#)
- Mantsch, H. H., & Smith, I. C. (1973). A Study of Solvent Effects on the ¹³C Nuclear Magnetic Resonance Spectra of Cholesterol, Pyridine, And Uridine. Canadian Journal of Chemistry. (Foundational text on Pyridine ¹³C shifts and solvent effects). [Link](#)
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- Organic Chemistry Portal. (n.d.). Synthesis of Iodoalkynes and Heterocycles. (General methods for iodination and spectral expectations). [Link](#)

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